

Pomolic Acid: A Comprehensive Technical Guide on its Chemical Properties and Biological Activities

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Compound of Interest

Compound Name: Pomolic Acid

Cat. No.: B081457

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Abstract

Pomolic acid (PA), a pentacyclic triterpenoid of the ursane type, is a naturally occurring compound found in various plant species, notably within the Rosaceae and Lamiaceae families. First isolated from apple peels, this bioactive molecule, also known as benthamic acid, has garnered significant attention for its diverse pharmacological properties, including potent anti-cancer, anti-inflammatory, and anti-HIV activities. This technical guide provides an in-depth overview of the chemical properties of **pomolic acid**, detailed experimental protocols for its isolation and synthesis, and a summary of its key biological activities and associated signaling pathways. All quantitative data are presented in structured tables for ease of reference, and key processes are visualized using Graphviz diagrams.

Chemical Properties of Pomolic Acid

Pomolic acid is structurally defined as 3- β ,19 α -dihydroxy-urs-12-en-28-oic acid. Its pentacyclic structure consists of a 30-carbon skeleton with five six-membered rings, seven methyl groups, a carboxyl group at C17, and hydroxyl groups at C3 and C19. The presence of hydroxyl and carboxyl groups allows for intermolecular hydrogen bonding.

Physicochemical Data

The fundamental physicochemical properties of **pomolic acid** are summarized in the table below.

Property	Value	References
Molecular Formula	C ₃₀ H ₄₈ O ₄	
Molecular Weight	~472.7 g/mol	
CAS Number	13849-91-7	
Appearance	White to off-white powder	
Melting Point	297-299 °C	
	272-275 °C	
	301-303 °C	
Boiling Point (Predicted)	586.2 ± 50.0 °C	
pKa (Predicted)	4.48 ± 0.70	

Solubility

The solubility of **pomolic acid** in various solvents is a critical parameter for experimental design.

Solvent	Solubility	References
Water	0.00396 mg/L @ 25 °C (estimated)	
Slightly soluble / Insoluble		
DMSO	50 mg/mL (105.78 mM)	
60 mg/mL (126.93 mM)		
Soluble		
Chloroform	Soluble	
Dichloromethane	Soluble	
Ethyl Acetate	Soluble	
Acetone	Soluble	

Experimental Protocols

Isolation and Purification of Pomolic Acid

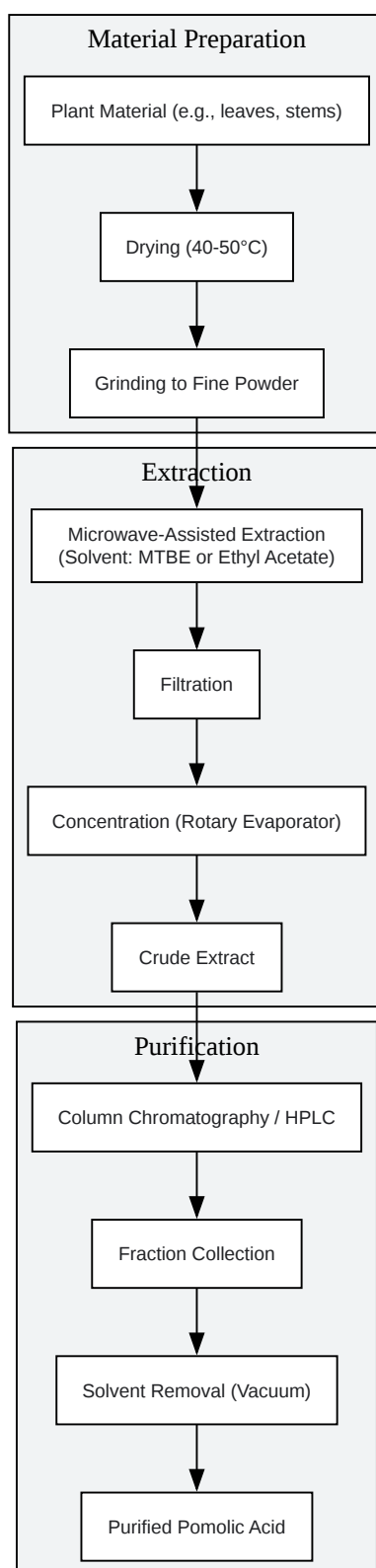
The isolation of **pomolic acid** from plant sources typically involves extraction followed by chromatographic purification.

Protocol: Microwave-Assisted Extraction (MAE) and Chromatographic Purification

This protocol is adapted from methodologies described for the extraction of triterpenoids from plant material.

- Preparation of Plant Material: Plant material (e.g., leaves, stems) is dried at a controlled temperature (40-50°C) and ground into a fine powder.
- Extraction:
 - The powdered material is subjected to microwave-assisted extraction with a suitable solvent such as methyl tert-butyl ether (MTBE) or ethyl acetate.

- A typical procedure involves placing 5.0 g of the powdered material in an extraction vessel with 20 mL of solvent.
- The mixture is allowed to pre-leach for 10 minutes before microwave irradiation (e.g., 600 W, 65°C, 5 minutes).
- After extraction, the mixture is filtered, and the filtrate is concentrated under reduced pressure using a rotary evaporator to yield a crude extract.
- Purification:
 - The crude extract is further purified using column chromatography.
 - For enhanced separation, High-Performance Liquid Chromatography (HPLC) with a C18 reversed-phase column is employed. The mobile phase can consist of a methanol/water solution, with the potential addition of cyclodextrins to improve resolution.
 - Fractions corresponding to the retention time of a **pomolic acid** standard are collected.
 - The solvent is removed from the collected fractions under vacuum to obtain purified **pomolic acid**. The purity can be confirmed using techniques like chromatography-mass spectrometry (C-MS).



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Caption: Workflow for the isolation and purification of **Pomolic Acid**.

Synthesis of Pomolic Acid

Due to the low yield of **pomolic acid** from natural sources, semi-synthetic approaches from structurally similar, more abundant triterpenoids have been developed.

Protocol: Semi-synthesis from Tormentic Acid

A practical method involves the regioselective acylation of tormentic acid followed by a Saito photochemical reduction. A four-step route starting from tormentic acid has been developed, achieving a yield of 53%. While a full synthetic route has not yet been established, these semi-synthetic methods offer a viable alternative for obtaining larger quantities of **pomolic acid** for research.

Biological Activities and Signaling Pathways

Pomolic acid exhibits a wide range of pharmacological properties, with its anti-cancer activity being the most extensively studied. It has demonstrated efficacy against various cancer cell lines, including breast, lung, glioblastoma, and leukemia.

Anti-Cancer Mechanisms

Pomolic acid exerts its anti-cancer effects through the modulation of multiple signaling pathways, leading to the inhibition of cell proliferation, induction of apoptosis, and suppression of metastasis and angiogenesis.

Key Targeted Signaling Pathways:

- **NF-κB Pathway:** **Pomolic acid** suppresses the NF-κB pathway, which is crucial for cancer cell survival and proliferation.
- **HIF-1α/VEGF Pathway:** It inhibits Hypoxia-Inducible Factor 1-alpha (HIF-1α), a key regulator of angiogenesis, thereby suppressing the formation of new blood vessels that supply tumors. This is mediated through the inhibition of p38-MAP
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